6-Chloro-4-methylpyridin-3-amine solubility data

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Compound of Interest

Compound Name:	*6-Chloro-4-methylpyridin-3-amine*
CAS No.:	*66909-38-4*
Cat. No.:	*B1272740*

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An In-depth Technical Guide to the Solubility of **6-Chloro-4-methylpyridin-3-amine**

Abstract

This technical guide provides a comprehensive analysis of the solubility of **6-Chloro-4-methylpyridin-3-amine** (CAS No. 66909-38-4), a critical intermediate in the synthesis of pharmaceuticals, most notably the non-nucleoside reverse transcriptase inhibitor, Nevirapine.[1][2] The document delineates the molecular characteristics governing the compound's solubility profile, examines the key environmental factors influencing this property, and presents available solubility data. Recognizing the scarcity of public data, this guide offers a detailed, field-proven experimental protocol for the accurate determination of solubility using the equilibrium shake-flask method coupled with High-Performance Liquid Chromatography (HPLC) analysis. The practical implications of solubility in process chemistry and drug development are also discussed, providing researchers and scientists with a foundational understanding and actionable methodologies.

Introduction: The Significance of a Key Intermediate

6-Chloro-4-methylpyridin-3-amine is a substituted pyridine derivative whose importance is intrinsically linked to its role as a building block in organic synthesis.[3] Its unique arrangement

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of a chlorine atom, a methyl group, and an amino group on the pyridine core creates a molecule with distinct reactivity, making it a valuable precursor for more complex bioactive compounds.[3] The efficiency of synthetic reactions, purification processes (such as crystallization), and ultimately the yield and purity of the final Active Pharmaceutical Ingredient (API) are profoundly dependent on the solubility of this intermediate in various solvent systems. A thorough understanding of its solubility is therefore not an academic exercise, but a cornerstone of process optimization and scalable manufacturing in the pharmaceutical industry.

Molecular Structure and Its Influence on Solubility

The solubility behavior of **6-Chloro-4-methylpyridin-3-amine** is dictated by the interplay of its constituent functional groups and the aromatic pyridine backbone.

- Pyridine Ring and Amino Group: The nitrogen atom in the pyridine ring and the exocyclic amino ($-NH_2$) group are basic centers, capable of accepting protons. The lone pair of electrons on the amino nitrogen allows it to act as a hydrogen bond acceptor, while the N-H bonds can act as hydrogen bond donors. This capacity for hydrogen bonding is a primary driver of its solubility in protic solvents like water and alcohols.[4][5]

- Chlorine Atom: The electronegative chlorine atom at the 6-position acts as an electron-withdrawing group, influencing the electron density of the pyridine ring. This can modulate the basicity (pKa) of the nitrogen atoms.

- Methyl Group: The methyl group at the 4-position is a nonpolar, lipophilic moiety. While small, it contributes to the molecule's overall hydrophobicity and can enhance solubility in less polar organic solvents.[6]

This combination of polar (amino group, pyridine nitrogen) and nonpolar (methyl group, aromatic ring) features suggests that **6-Chloro-4-methylpyridin-3-amine** will exhibit moderate solubility in a range of polar organic solvents and limited solubility in both highly polar water and nonpolar hydrocarbon solvents.

Physicochemical Properties and Predicted Solubility

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While extensive experimental data is not publicly available, we can summarize known properties and computational predictions. It is crucial to distinguish between the title compound, **6-chloro-4-methylpyridin-3-amine** (CAS: 66909-38-4), and its isomer, 2-chloro-4-methylpyridin-3-amine (CAS: 133627-45-9), as data for the latter is more frequently reported and can cause confusion.

Property	6-Chloro-4-methylpyridin-3-amine	2-Chloro-4-methylpyridin-3-amine (Isomer)	Reference
CAS Number	66909-38-4	133627-45-9	[7],[8]
Molecular Formula	$C_6H_7ClN_2$	$C_6H_7ClN_2$	[7],[8]
Molecular Weight	142.59 g/mol	142.59 g/mol	[7],[8]
Physical State	Solid	Solid, Light brown crystalline	,[2]
Melting Point	Not reported	61-69 °C	[9],[1]
Predicted aq. Solubility	Not reported	0.981 - 1.7 mg/mL	[8]
Qualitative Solubility	Not reported	Soluble in Methanol, DMSO, DMF	[10],[9],

Note: Data for the 2-chloro isomer is provided for informational context only and should not be used as a direct substitute for experimental data on the 6-chloro isomer.

Critical Factors Influencing Solubility

The solubility of a compound is not an intrinsic constant but is highly dependent on external conditions. For **6-Chloro-4-methylpyridin-3-amine**, the following factors are paramount.

- Solvent Polarity: The principle of "like dissolves like" is central. Polar protic solvents (e.g., methanol, ethanol) are expected to be effective due to their ability to form hydrogen bonds with the amino group.[4] Polar aprotic solvents (e.g., DMSO, DMF) should also be effective

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at solvating the molecule through dipole-dipole interactions.[9] Nonpolar solvents like hexane or toluene are anticipated to be poor solvents.

- Temperature: For most solid solutes, the dissolution process is endothermic, meaning solubility increases with temperature.[4][11] This is a critical parameter for crystallization processes, where a solvent system is chosen in which the compound is highly soluble at elevated temperatures and poorly soluble at lower temperatures to maximize yield.

- pH of Aqueous Solutions: The basicity of the amino group and pyridine nitrogen means that the compound's charge state is pH-dependent.[12] In acidic aqueous media (low pH), these nitrogen atoms will become protonated, forming a cationic salt. This charged species will exhibit significantly higher aqueous solubility due to strong ion-dipole interactions with water molecules.[12] Conversely, in neutral or basic media, the compound will exist in its less soluble, neutral form. Understanding the pKa of the compound is therefore essential for controlling its solubility in aqueous systems.

Experimental Protocol: The Shake-Flask Method for Equilibrium Solubility

The most reliable method for determining the equilibrium solubility of a solid is the shake-flask method.[11][13] This protocol ensures that the solution is truly saturated at a given temperature, providing a thermodynamically stable measurement.

Objective

To determine the equilibrium solubility of **6-Chloro-4-methylpyridin-3-amine** in a selected solvent at a specified temperature (e.g., 25 °C).

Materials

- **6-Chloro-4-methylpyridin-3-amine** (high purity)
- Solvent of interest (e.g., water, methanol, ethanol, acetonitrile, ethyl acetate)
- Analytical balance
- Scintillation vials or sealed flasks

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- Thermostatic shaker or incubator
- Syringe filters (0.22 or 0.45 µm, chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Step-by-Step Methodology

- Preparation of Saturated Solution:
  - Add an excess amount of solid **6-Chloro-4-methylpyridin-3-amine** to a vial. The key is to ensure a visible amount of undissolved solid remains at the end of the experiment, confirming saturation.
  - Add a precisely known volume or mass of the chosen solvent to the vial.
  - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C ± 0.5 °C).
  - Agitate the mixture for a sufficient period to reach equilibrium. A duration of 24 to 48 hours is typical, but this should be experimentally verified by taking measurements at different time points (e.g., 24h, 48h, 72h) until the concentration in solution remains constant.[14]
- Sample Separation:
  - Once equilibrium is reached, allow the vials to rest in the thermostatic bath for approximately 30 minutes to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe.

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- Immediately filter the solution through a chemically resistant syringe filter into a clean vial. This step is critical to remove all undissolved solid particles, which would otherwise lead to an overestimation of solubility.[13]

- Analysis by HPLC:
  - Calibration: Prepare a series of standard solutions of **6-Chloro-4-methylpyridin-3-amine** of known concentrations in the chosen solvent. Inject these standards into the HPLC system to generate a calibration curve (Peak Area vs. Concentration). Analytical methods for pyridine derivatives often utilize reverse-phase columns with mobile phases consisting of acetonitrile and water or methanol and water, sometimes with acidic modifiers.[15]
  - Sample Dilution: Accurately dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
  - Quantification: Inject the diluted sample into the HPLC system and record the peak area.

- Calculation:
  - Use the peak area of the diluted sample and the equation from the calibration curve to determine the concentration of the diluted solution.
  - Calculate the concentration of the original saturated solution by multiplying the result by the dilution factor.
  - Express the final solubility in appropriate units, such as mg/mL or mol/L.

Self-Validation and Trustworthiness

To ensure the integrity of the results, the protocol must be self-validating. This involves:

- Time to Equilibrium: Confirming that the measured concentration does not change between later time points (e.g., 24h vs 48h).
- Solid State Analysis: Analyzing the solid material before and after the experiment (e.g., by XRPD) to ensure that no phase change or solvate formation has occurred.

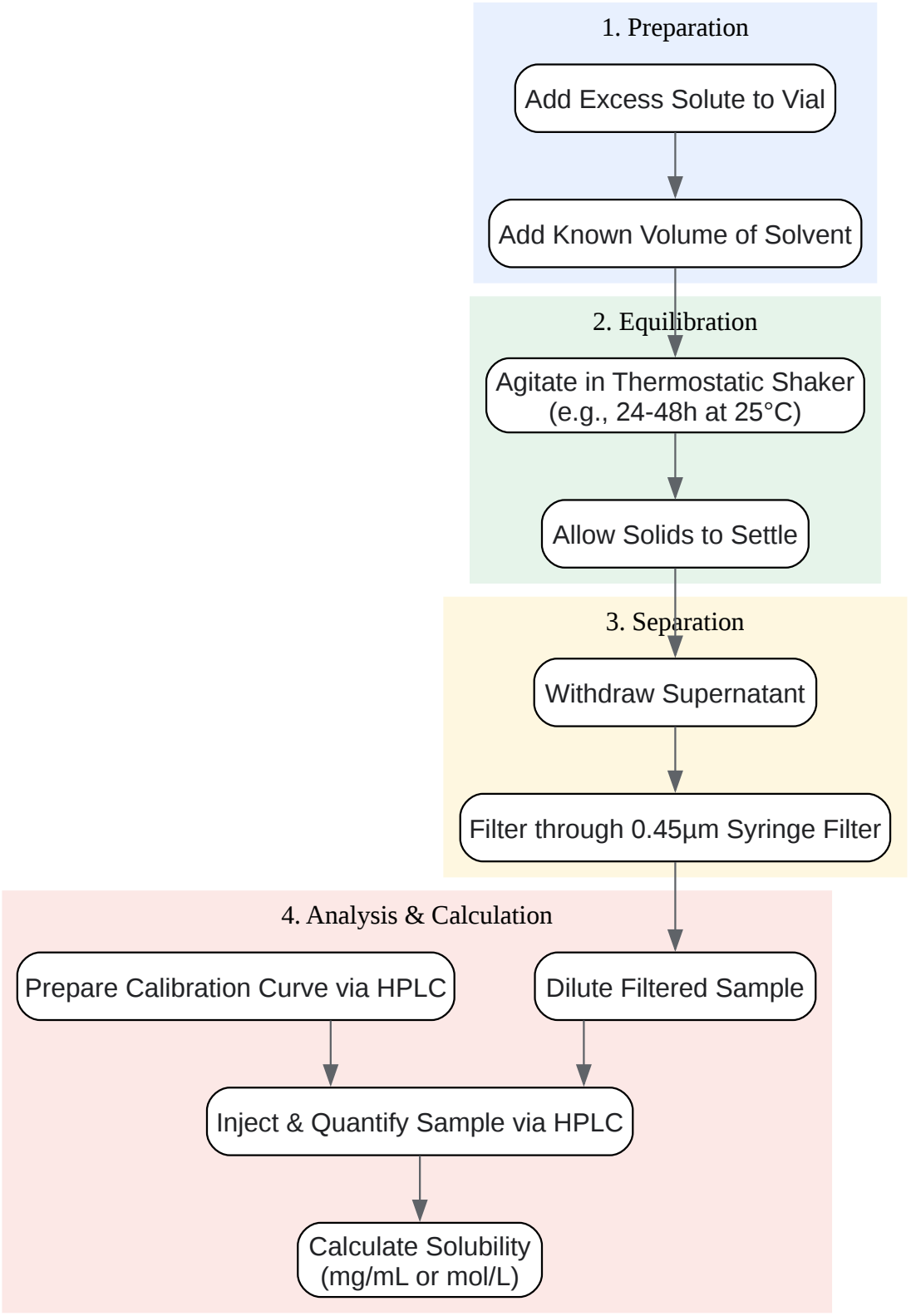
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- Triplicate Measurements: Performing the entire experiment in triplicate to ensure reproducibility and to calculate standard deviation.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask solubility determination protocol.

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Caption: Workflow for Equilibrium Solubility Determination.

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Conclusion

While published quantitative solubility data for **6-Chloro-4-methylpyridin-3-amine** remains scarce, a robust understanding of its molecular structure and the principles governing solubility allows for a predictive assessment of its behavior. For researchers and process chemists, the critical takeaway is the necessity of empirical determination. The detailed shake-flask protocol provided in this guide offers an authoritative and reliable framework for generating the precise, high-quality solubility data required for successful process development, optimization of reaction conditions, and efficient purification strategies in the synthesis of vital pharmaceuticals.

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